

Introduction: Understanding the Utility and Reactivity of Chloro(3-chloropropyl)dimethylsilane

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Compound of Interest

Compound Name:	Chloro(3-chloropropyl)dimethylsilane
CAS No.:	10605-40-0
Cat. No.:	B076282

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Chloro(3-chloropropyl)dimethylsilane (CAS No. 10605-40-0) is a bifunctional organosilicon compound of significant interest in advanced materials science and chemical synthesis.^[1] Its molecular structure features both a reactive chlorosilyl group and a versatile chloropropyl group, making it a valuable intermediate and coupling agent.^{[1][2]} Professionals in drug development, nanotechnology, and polymer science utilize this reagent for applications ranging from surface modification of materials to impart hydrophobicity to the synthesis of complex block copolymers and PET ligands for medical imaging.^{[2][3][4]}

The very features that make this compound synthetically useful—primarily the presence of a hydrolytically unstable silicon-chlorine bond—also dictate the stringent handling and storage protocols required for its safe use. This guide provides a detailed framework for researchers and chemical professionals to manage **Chloro(3-chloropropyl)dimethylsilane** safely and effectively, grounded in an understanding of its chemical properties and inherent reactivity.

Section 1: Physicochemical Properties and Hazard Profile

A thorough understanding of a chemical's properties is the foundation of its safe handling. The dual reactivity of **Chloro(3-chloropropyl)dimethylsilane** stems from its two distinct chloro-functionalized sites. The silicon-chlorine bond is highly susceptible to nucleophilic attack, particularly by water, while the carbon-chlorine bond on the propyl chain allows for a different class of chemical transformations.

Key Physicochemical Data

The following table summarizes the essential physical and chemical properties of **Chloro(3-chloropropyl)dimethylsilane**.

Property	Value	Source(s)
CAS Number	10605-40-0	[1][2]
Molecular Formula	C ₅ H ₁₂ Cl ₂ Si	[1][2]
Molecular Weight	171.14 g/mol	[2][5]
Appearance	Colorless to light yellow liquid	[1][6]
Density	1.046 g/mL at 20 °C	[2][6]
Boiling Point	177-179 °C	[1][2]
Refractive Index	n ₂₀ /D 1.450	[2][7]
Moisture Sensitivity	Reacts rapidly with moisture, water, and protic solvents	[6][7][8]

GHS Hazard Identification and Classification

Chloro(3-chloropropyl)dimethylsilane is classified as a hazardous substance. Its primary danger lies in its corrosive nature, which is a direct result of its reactivity with moisture.

GHS Pictogram	Signal Word	Hazard Class & Code	Hazard Statement	Source(s)
	Danger	Skin Corrosion 1B	H314: Causes severe skin burns and eye damage.	[2]
Combustible Liquid	H227: Combustible liquid.			
Corrosive to Metals	H290: May be corrosive to metals.			

The fundamental causality for the H314 hazard statement is the rapid hydrolysis of the chlorosilane moiety upon contact with ambient moisture or water (e.g., on skin or mucous membranes). This reaction produces stoichiometric amounts of corrosive hydrogen chloride (HCl) gas, leading to immediate chemical burns.

Section 2: Exposure Control and Personal Protective Equipment (PPE)

Given the corrosive nature of the compound and its reaction byproducts, establishing robust engineering controls and utilizing appropriate PPE is non-negotiable. The primary objective is to prevent all contact with the liquid and its vapors.

Engineering Controls

- Chemical Fume Hood: All handling of **Chloro(3-chloropropyl)dimethylsilane**, including weighing, transferring, and use in reactions, must be conducted inside a certified chemical fume hood to control vapor exposure.[9]
- Inert Atmosphere: Operations should be performed under a dry, inert atmosphere (e.g., nitrogen or argon) to prevent degradation of the reagent and the formation of HCl.[9][10] This is typically achieved using a Schlenk line or a glovebox.

- Safety Equipment: An emergency eye wash fountain and safety shower must be immediately accessible in the vicinity of any potential exposure.[\[11\]](#)

Personal Protective Equipment (PPE)

A standard PPE ensemble for handling this reagent includes:

- Hand Protection: Neoprene or nitrile rubber gloves are required. Given the risk of severe burns, consider double-gloving.[\[11\]](#)
- Eye and Face Protection: Chemical safety goggles are mandatory. A full-face shield must also be worn over the goggles to protect against splashes.[\[2\]](#) Contact lenses should not be worn.[\[11\]](#)
- Skin and Body Protection: A flame-resistant lab coat and suitable protective clothing are necessary. Ensure no skin is exposed.[\[11\]](#)
- Respiratory Protection: For situations where vapor exposure may occur despite engineering controls, a NIOSH-certified respirator with a combination organic vapor/acid gas (yellow cartridge) is recommended.[\[12\]](#)

Section 3: Core Handling and Dispensing Protocols

Adherence to a strict, validated protocol is essential for safety and for preserving the integrity of the reagent. The following step-by-step methodology outlines the procedure for safely transferring **Chloro(3-chloropropyl)dimethylsilane**.

Protocol: Inert Atmosphere Transfer of Chloro(3-chloropropyl)dimethylsilane

- Preparation and Pre-Transfer Checks: a. Don all required PPE as outlined in Section 2.2. b. Ensure the chemical fume hood sash is at the appropriate height and the workspace is clear of clutter and incompatible materials (especially water, alcohols, and bases).[\[13\]](#) c. Prepare a dry, nitrogen-flushed reaction vessel and a dry syringe or cannula for the transfer. d. The reagent bottle, often a Sure/Seal™ bottle, should be clamped securely within the fume hood.

- Executing the Transfer: a. Puncture the septum of the reagent bottle with a needle connected to the inert gas line to create a positive pressure of nitrogen or argon. b. Puncture the septum with a second, longer needle attached to the dry syringe or cannula. c. Slowly draw the desired volume of the colorless liquid into the syringe. The positive pressure in the bottle will assist the transfer. d. Once the desired volume is acquired, withdraw the transfer needle from the reagent bottle. e. Immediately insert the needle into the septum of the receiving reaction vessel and dispense the liquid. f. Withdraw the syringe and quench any residual reagent in the syringe by slowly drawing up and expelling a suitable quenching solvent (e.g., isopropanol followed by water) in a separate, designated waste beaker within the fume hood.
- Post-Transfer and Cleanup: a. Securely close the reaction vessel. b. Wipe the septum of the reagent bottle with a dry cloth and store as recommended in Section 4. c. Decontaminate any surfaces that may have come into contact with the chemical. d. Remove PPE and wash hands thoroughly with soap and water.[\[11\]](#)

Section 4: Storage and Stability

Proper storage is critical to maintain the purity of **Chloro(3-chloropropyl)dimethylsilane** and to prevent hazardous situations.

- Storage Conditions: Store containers in a tightly closed state in a cool, dry, and well-ventilated area.[\[14\]](#) The designated storage area should be a corrosives cabinet.
- Atmosphere: Due to its moisture sensitivity, the reagent should be stored under an inert atmosphere (argon or nitrogen).[\[10\]](#)
- Incompatible Materials: Segregate from incompatible materials such as water, alcohols, strong oxidizing agents, acids, and bases.[\[8\]](#)[\[13\]](#) Do not store in aluminum or stainless-steel containers if moisture is present, due to the risk of corrosion.[\[15\]](#)
- Container: Keep only in the original, corrosive-resistant container.

The logical flow for handling this chemical, from receipt to disposal, is critical for ensuring laboratory safety.

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